

Comprehensive Safety and Handling Guide for 6,7-Dihydroxy-4-coumarinylacetic acid

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Compound of Interest		
Compound Name:	6,7-Dihydroxy-4-coumarinylacetic	
	acid	
Cat. No.:	B017144	Get Quote

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **6,7-Dihydroxy-4-coumarinylacetic acid**. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

6,7-Dihydroxy-4-coumarinylacetic acid is classified with the following hazards. Appropriate personal protective equipment is mandatory to mitigate risks of exposure.

Hazard Classification:

Hazard Statement	Description	GHS Code
H315	Causes skin irritation	Warning
H319	Causes serious eye irritation	Warning
H335	May cause respiratory irritation	Warning

Required Personal Protective Equipment (PPE):



Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side protection.	Protects against dust particles and splashes that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact that can lead to irritation.[1]
Respiratory Protection	NIOSH/MSHA-approved respirator (e.g., N95 dust mask).	Required when handling the powder outside of a chemical fume hood to prevent respiratory irritation.[2][3]
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.

Safe Handling Procedures

Adherence to the following operational steps is crucial for minimizing exposure and ensuring a safe laboratory environment.

Operational Plan:

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible.[3]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[3][4]
 - Gather all necessary PPE and handling equipment before starting.
- Handling the Compound:
 - Avoid generating dust when handling the solid material.
 - Do not eat, drink, or smoke in the handling area.[5][6]
 - Wash hands thoroughly after handling the compound.[6]



- Avoid direct contact with skin, eyes, and clothing.[5][6]
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes,
 occasionally lifting the upper and lower eyelids. Seek medical attention.[7]
 - Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[1][8]
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[4][8]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][6][9]

Spill and Disposal Plan

In the event of a spill, follow these procedures to safely clean and decontaminate the area. Proper disposal of the chemical and any contaminated materials is critical.

Spill Response:

- Isolate the Area: Evacuate non-essential personnel from the immediate vicinity.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For solid spills, dampen the material with 60-70% ethanol to prevent dust from becoming airborne.[8]
- Clean-up: Carefully sweep or scoop the dampened material into a suitable, labeled container for disposal.[8] Use absorbent paper dampened with 60-70% ethanol to clean any remaining residue.[8]
- Decontamination: Wash the spill area with a soap and water solution.[8]

Disposal Plan:

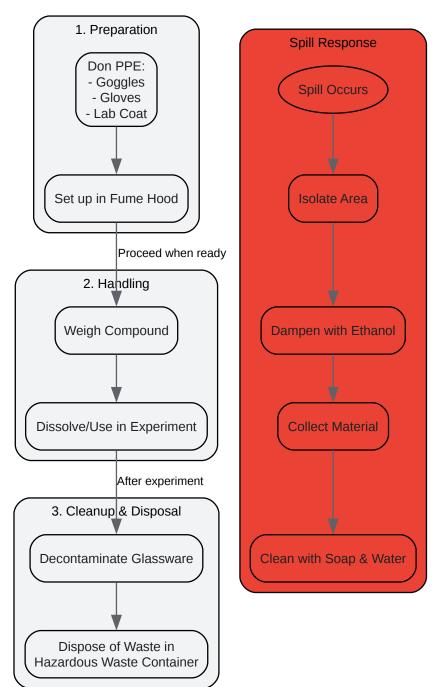


- All waste, including the compound itself and any contaminated materials (e.g., gloves, absorbent paper), must be disposed of as hazardous waste.[1]
- Place all waste in a clearly labeled, sealed container.
- Follow all local, regional, and national regulations for hazardous waste disposal.[1][4] Do not empty into drains.[1][5]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **6,7-Dihydroxy-4-coumarinylacetic acid**, incorporating the necessary safety precautions at each step.





Workflow for Handling 6,7-Dihydroxy-4-coumarinylacetic Acid

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Caption: Procedural workflow for safe handling of **6,7-Dihydroxy-4-coumarinylacetic acid**.



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